

# Technical Data Sheet: 3-Amino-3-(pyridin-2-yl)acrylonitrile

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## Compound of Interest

Compound Name: 3-Amino-3-(3-pyridinyl)acrylonitrile

Cat. No.: B263841

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Important Notice: This technical guide addresses the molecular structure and available data for 3-Amino-3-(pyridin-2-yl)acrylonitrile. Extensive searches did not yield any specific information for the requested compound, **3-Amino-3-(3-pyridinyl)acrylonitrile**. The information presented below pertains to the 2-pyridinyl isomer, which is a distinct chemical entity.

This document provides a summary of the known chemical and physical properties of 3-Amino-3-(pyridin-2-yl)acrylonitrile, intended for researchers, scientists, and drug development professionals. Due to the limited publicly available data, this guide serves as a concise data sheet rather than an in-depth whitepaper.

## Chemical Identity and Properties

The fundamental identifiers and physicochemical properties of 3-Amino-3-(pyridin-2-yl)acrylonitrile are summarized in the tables below. This data has been aggregated from various chemical databases and supplier specifications.

## Table 1: Chemical Identifiers

Identifier	Value
CAS Number	55330-52-4 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> N <sub>3</sub> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	145.16 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	(Z)-3-amino-3-pyridin-2-ylprop-2-enenitrile <a href="#">[3]</a> <a href="#">[4]</a>
Canonical SMILES	C1=CC=NC(=C1)/C(=C/C#N)/N <a href="#">[3]</a> <a href="#">[4]</a>
InChI	InChI=1S/C8H7N3/c9-5-4-7(10)8-3-1-2-6-11-8/h1-4,6H,10H2/b7-4- <a href="#">[3]</a> <a href="#">[4]</a>
InChIKey	UUIKPAVVDPUTNH-DAXSKMNVA-N <a href="#">[3]</a> <a href="#">[4]</a>

## Table 2: Physical and Chemical Properties

Property	Value
Purity	≥98% <a href="#">[5]</a> <a href="#">[2]</a>
Appearance	Not specified (sold as solid)
Storage	2-8°C Refrigerator <a href="#">[1]</a>

## Molecular Structure

The two-dimensional chemical structure of 3-Amino-3-(pyridin-2-yl)acrylonitrile is depicted below. This visualization was generated using the DOT language.

Caption: 2D structure of 3-Amino-3-(pyridin-2-yl)acrylonitrile.

## Experimental Data

### Synthesis and Experimental Protocols

No detailed experimental protocols for the synthesis of 3-Amino-3-(pyridin-2-yl)acrylonitrile were found in the public domain. The compound is commercially available from several suppliers, indicating that synthetic routes have been established. It is classified as an organic intermediate.[\[2\]](#)

## Spectroscopic Data

While PubChem indicates the availability of  $^{13}\text{C}$  NMR, GC-MS, and IR spectra, this data is held within a proprietary database and is not publicly accessible.<sup>[4]</sup> Therefore, a detailed analysis of its spectral characteristics cannot be provided in this guide.

## Biological Activity and Signaling Pathways

There is no information available in the reviewed sources regarding the biological activity of 3-Amino-3-(pyridin-2-yl)acrylonitrile. Consequently, no signaling pathways or experimental workflows involving this molecule can be described. The compound is listed as a "Protein Degrader Building Block" by one supplier, suggesting a potential application in the development of molecules for targeted protein degradation, but no specific examples or studies were found.<sup>[5]</sup>

## Conclusion

This technical data sheet provides a summary of the currently available information for 3-Amino-3-(pyridin-2-yl)acrylonitrile. It is crucial to reiterate that no data was found for the requested isomer, **3-Amino-3-(3-pyridinyl)acrylonitrile**. The lack of detailed, publicly accessible experimental protocols, comprehensive spectroscopic data, and any biological activity studies for the 2-pyridinyl isomer significantly limits a more in-depth analysis. Researchers interested in this molecule are advised to consult commercial suppliers for any available proprietary data or to undertake de novo characterization.

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## References

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